

# The Biological Significance of D-Cysteine: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *D-Cystine*

Cat. No.: *B556046*

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## Introduction

Historically, D-amino acids in mammals were considered rare and of minor biological relevance compared to their L-enantiomers. However, a growing body of evidence has overturned this dogma, revealing crucial physiological roles for several D-amino acids, particularly in the nervous system. D-cysteine, the enantiomer of the semi-essential amino acid L-cysteine, has emerged as a significant signaling molecule with diverse biological functions. This technical guide provides a comprehensive overview of the biological significance of D-cysteine, focusing on its metabolism, signaling pathways, and therapeutic potential.

## Data Presentation

### Quantitative Data Summary

The following tables summarize key quantitative data related to the biological functions of D-cysteine.

Table 1: Concentrations of D-Cysteine in Mammalian Tissues

Tissue	Species	Concentration	Reference(s)
Embryonic Mouse Brain	Mouse	> 4 mM	[1]
Adult Mouse Brain	Mouse	50 $\mu$ M	[1]
Human Cerebrospinal Fluid	Human	79 $\mu$ M	[1]

Table 2: Kinetic Parameters of Enzymes Involved in D-Cysteine Metabolism

Enzyme	Substrate	Km	kcat	kcat/Km (M <sup>-1</sup> s <sup>-1</sup> )	Species	Reference(s)
D-Amino Acid Oxidase (DAO)	D-Cysteine	0.7 mM	5.2 s <sup>-1</sup>	7.4 x 10 <sup>3</sup>	Human	[2]
3-Mercaptop yruvate Sulfurtransferase (3MST)	3-Mercaptop yruvate	~150 $\mu$ M	~3.5 s <sup>-1</sup>	2.3 x 10 <sup>4</sup>	Human	[3]

Table 3: Functional Effects of D-Cysteine

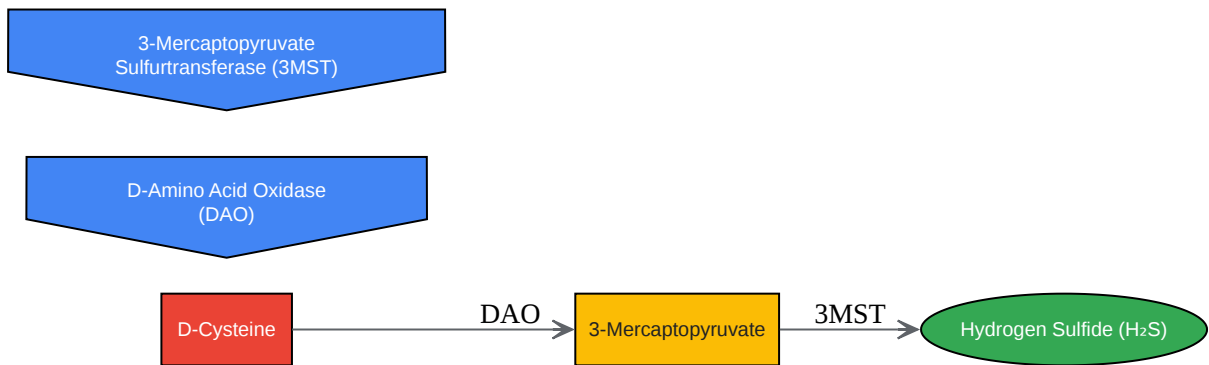
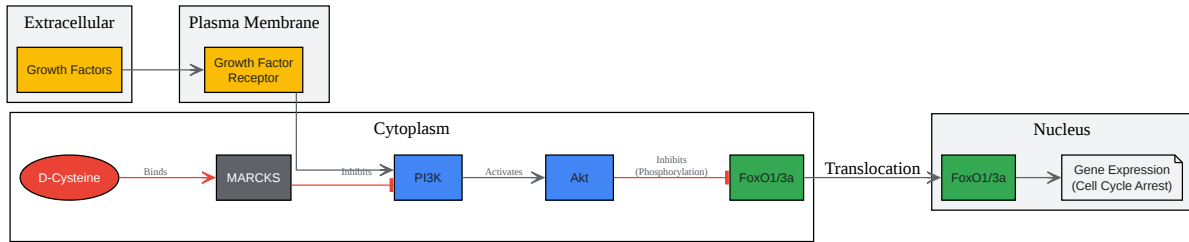
Effect	System	Concentration	Magnitude of Effect	Reference(s)
Inhibition of Neural Progenitor Cell (NPC) Proliferation	Cultured Mouse Embryonic NPCs	1 mM	~50% reduction	[1]
H <sub>2</sub> S Production (compared to L-cysteine pathway)	Mouse Cerebellum	Not specified	7-fold greater	[2]
H <sub>2</sub> S Production (compared to L-cysteine pathway)	Mouse Kidney	Not specified	80-fold greater	[2]

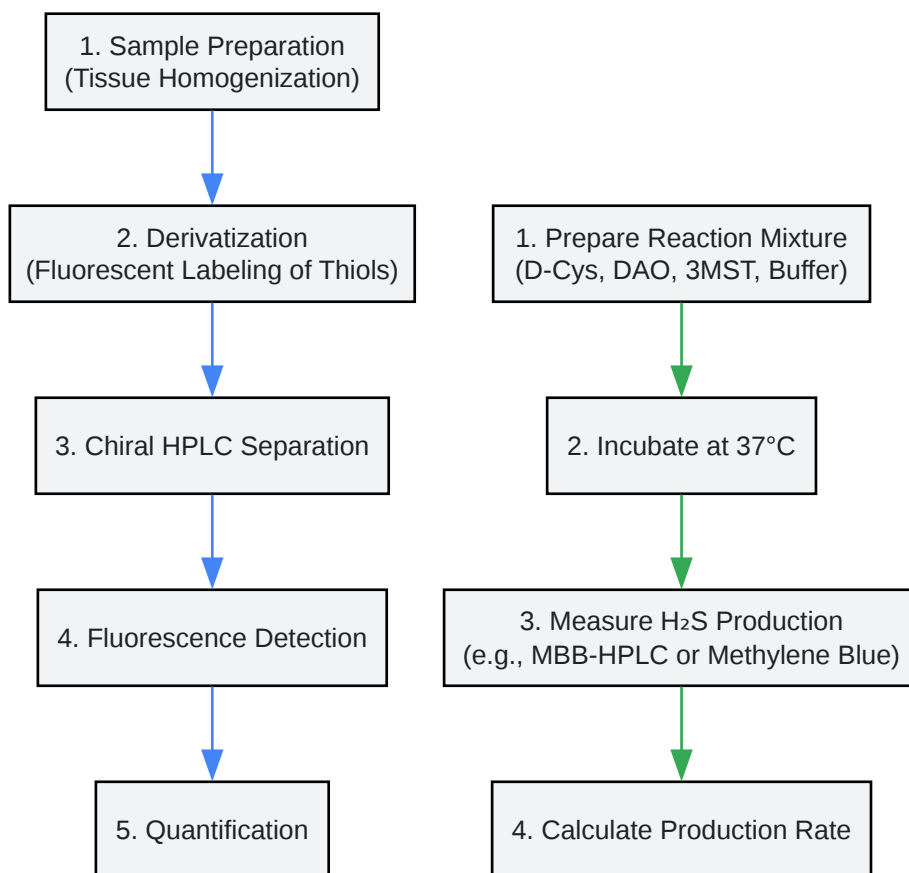
## Signaling Pathways and Molecular Interactions

D-cysteine exerts its biological effects through distinct signaling pathways and molecular interactions.

### Regulation of Neural Progenitor Cell Proliferation

In the developing mammalian brain, D-cysteine acts as a negative regulator of neural progenitor cell (NPC) proliferation.[1] This is mediated through the inhibition of the Akt signaling pathway, leading to the activation of the FoxO1 and FoxO3a transcription factors.[1]





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